

A Technical Guide to the Safety and Application of Dolutegravir-d5

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Compound of Interest

Compound Name: Dolutegravir-d5

Cat. No.: B10788533

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Dolutegravir-d5, a deuterated analog of the potent antiretroviral agent Dolutegravir, serves as a critical internal standard for the precise quantification of Dolutegravir in biological matrices.^[1]^[2] This guide provides an in-depth overview of its safety profile, physicochemical properties, and mechanism of action, tailored for researchers, scientists, and drug development professionals.

Section 1: Safety Data

The Safety Data Sheet (SDS) for **Dolutegravir-d5** indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS).^[3] However, standard precautions for handling chemical substances should always be observed. In contrast, the non-deuterated form, Dolutegravir, is classified as harmful if swallowed, causing skin and serious eye irritation, and may cause respiratory irritation.^[4] It is also very toxic to aquatic life with long-lasting effects.^[4]^[5] Given the structural similarity, it is prudent to handle **Dolutegravir-d5** with care, assuming a similar hazard profile.

Table 1: Hazard Identification and Precautionary Measures

Hazard Class	Classification (Dolutegravir)	Precautionary Statements (Recommended for Dolutegravir-d5)
Acute Oral Toxicity	Harmful if swallowed[4]	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P501: Dispose of contents/container in accordance with local/regional/national/international regulations.
Skin Corrosion/Irritation	Causes skin irritation[4]	P264: Wash hands thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water. P321: Specific treatment (see supplemental first aid instruction on this label). P332+P313: If skin irritation occurs: Get medical advice/attention. P362+P364: Take off contaminated clothing and wash it before reuse.
Serious Eye Damage/Irritation	Causes serious eye irritation[4]	P264: Wash hands thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.

Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.

Specific Target Organ Toxicity

May cause respiratory irritation[4]

P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER or doctor/physician if you feel unwell. P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.

Hazardous to the Aquatic Environment

Very toxic to aquatic life with long lasting effects[4][5]

P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Table 2: Fire-Fighting and Accidental Release Measures

Measure	Protocol
Suitable Extinguishing Media	Dry chemical, carbon dioxide (CO2), water spray, or alcohol-resistant foam.[6]
Specific Hazards	May produce toxic fumes of carbon monoxide, carbon dioxide, hydrogen fluoride, and nitrogen oxides upon combustion.[6]
Personal Precautions	Wear self-contained breathing apparatus and full protective gear. Avoid dust formation and ensure adequate ventilation.[6][7]
Environmental Precautions	Prevent product from entering drains or waterways.[6]
Containment and Cleaning	Sweep up and shovel into suitable containers for disposal.[6]

Section 2: Physicochemical and Pharmacokinetic Properties

Dolutegravir-d5 is primarily utilized as an internal standard in analytical chemistry, particularly in mass spectrometry-based assays, for the quantification of Dolutegravir.[2]

Table 3: Physicochemical Properties of **Dolutegravir-d5**

Property	Value
Chemical Formula	C ₂₀ H ₁₄ D ₅ F ₂ N ₃ O ₅ [2]
Molecular Weight	424.4 g/mol [2]
CAS Number	2249814-82-0[8]
Appearance	Crystalline Solid
Solubility	DMF: 5 mg/ml; DMSO: 2.5 mg/ml; Ethanol: Slightly Soluble[2]
Storage	Recommended storage at -20°C.[1]

Table 4: Pharmacokinetic Parameters of Dolutegravir (Non-Deuterated)

Parameter	Value
Bioavailability	Oral
Protein Binding	>98.9% [9]
Metabolism	Primarily via glucuronidation by UGT1A1 and to a lesser extent by oxidation via CYP3A4. [9] [10]
Volume of Distribution (Vd)	17.4 L [9]
Peak Plasma Concentration	2 to 3 hours post-dose [9]

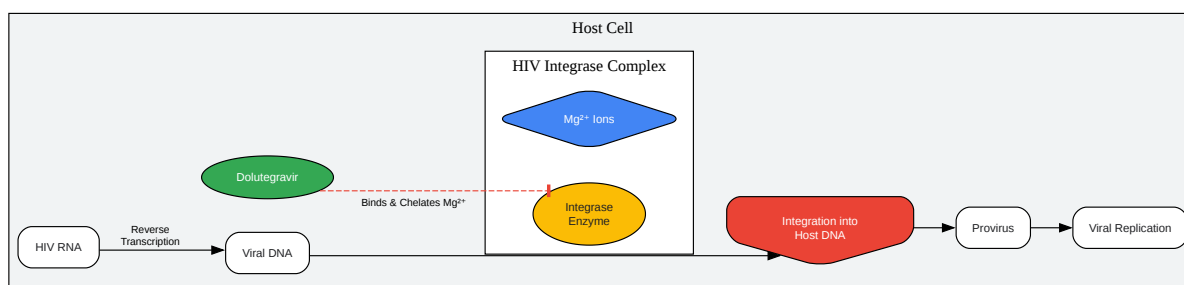
Section 3: Mechanism of Action and Biological Activity

Dolutegravir is a second-generation HIV-1 integrase strand transfer inhibitor (INSTI).[\[10\]](#)[\[11\]](#) It potently blocks the essential step of integrating the viral DNA into the host cell's genome, thereby halting the viral replication cycle.[\[9\]](#)[\[12\]](#) This is achieved by binding to the active site of the HIV integrase enzyme and chelating the two magnesium ions (Mg²⁺) that are crucial for its catalytic activity.[\[12\]](#)[\[13\]](#)

Table 5: In Vitro Biological Activity of Dolutegravir (Non-Deuterated)

Parameter	Value	Cell Type/Assay
IC ₅₀ (HIV-1 Integrase Strand Transfer)	2.7 nM[1][8]	In vitro enzyme assay
EC ₅₀ (HIV-1 Replication)	0.51 nM[1][8]	Peripheral Blood Mononuclear Cells (PBMCs)
EC ₅₀ (Resistant Strains)	3.6 - 5.8 nM[8]	HIV-1 Y143R, N155H, and G140S/Q148H mutants
CC ₅₀ (Cytotoxicity)	189 µM (unstimulated PBMCs), 52 µM (stimulated PBMCs)[1][2]	PBMCs
Therapeutic Index	>9,400[1][2]	

The primary mechanism of action of Dolutegravir involves the disruption of the HIV-1 replication cycle at the integration step.



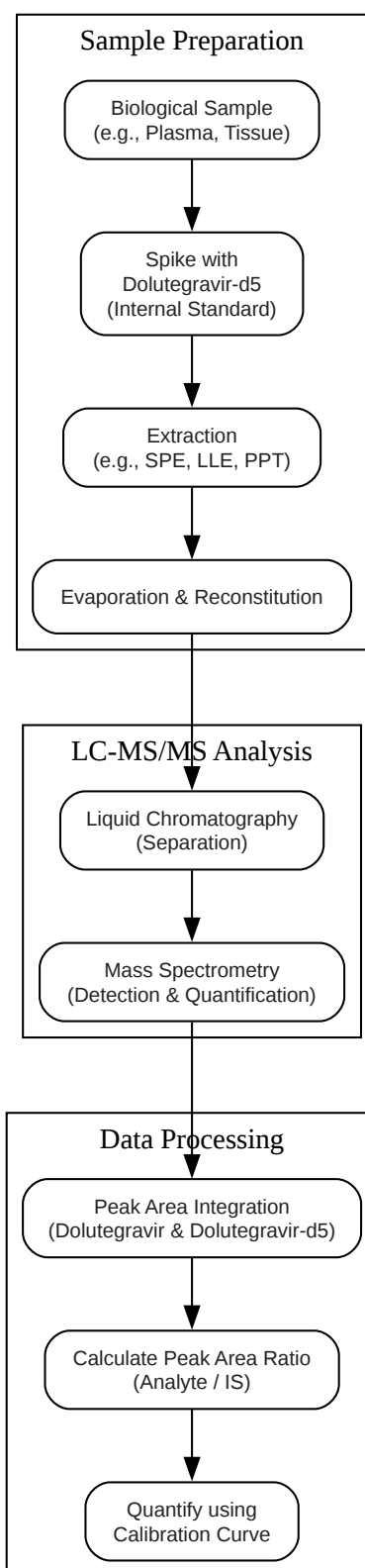
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Caption: Mechanism of Dolutegravir action on HIV-1 integrase.

Section 4: Experimental Protocols

Dolutegravir-d5 is intended for use as an internal standard for the quantification of Dolutegravir by Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS).^{[1][2]}

The following provides a generalized workflow for the use of **Dolutegravir-d5** in a bioanalytical method. Specific parameters such as sample preparation, chromatographic conditions, and mass spectrometer settings must be optimized for the specific matrix and instrumentation used.



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Caption: General workflow for LC-MS/MS quantification.

Protocol Steps:

- Preparation of Standards and Quality Controls: Prepare calibration standards and quality control samples by spiking known concentrations of Dolutegravir into a blank biological matrix.
- Sample Preparation:
 - To a known volume of the biological sample (and standards/QCs), add a precise amount of **Dolutegravir-d5** solution of a known concentration.
 - Perform an extraction procedure to isolate the analyte and internal standard from matrix components. Common techniques include solid-phase extraction (SPE), liquid-liquid extraction (LLE), or protein precipitation (PPT).
 - The extracted sample is typically evaporated to dryness and then reconstituted in a solvent compatible with the LC mobile phase.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into an LC system for chromatographic separation of Dolutegravir and **Dolutegravir-d5** from other components.
 - The eluent from the LC is introduced into a mass spectrometer. Detection is typically performed using multiple reaction monitoring (MRM) mode, where specific precursor-to-product ion transitions for both Dolutegravir and **Dolutegravir-d5** are monitored.
- Data Analysis:
 - Integrate the peak areas for both Dolutegravir and **Dolutegravir-d5**.
 - Calculate the ratio of the peak area of Dolutegravir to the peak area of **Dolutegravir-d5**.
 - Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
 - Determine the concentration of Dolutegravir in the unknown samples by interpolating their peak area ratios from the calibration curve.

This technical guide provides a comprehensive overview of the safety, properties, and application of **Dolutegravir-d5**. Researchers should always refer to the most current SDS provided by the supplier and perform their own risk assessments before use.

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